

An In-depth Technical Guide to 4-[bis(trimethylsilyl)methyl]pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[Bis(trimethylsilyl)methyl]pyridine

CAS No.: 138761-45-2

Cat. No.: B166473

[Get Quote](#)

This guide provides a comprehensive technical overview of **4-[bis(trimethylsilyl)methyl]pyridine**, a sterically hindered pyridine derivative of significant interest in modern organic and organometallic chemistry. This document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis who require a detailed understanding of this compound's properties, synthesis, and applications.

Introduction and Significance

4-[bis(trimethylsilyl)methyl]pyridine, identified by its CAS number 138761-45-2, is a specialty chemical characterized by the presence of a bulky bis(trimethylsilyl)methyl substituent at the 4-position of the pyridine ring.^{[1][2]} This unique structural feature imparts a combination of steric hindrance and electronic properties that make it a valuable tool in several areas of chemical synthesis.

The two trimethylsilyl (TMS) groups create a significant steric shield around the benzylic position and, to a lesser extent, influence the accessibility of the pyridine nitrogen's lone pair. This steric bulk is crucial for its application as a non-nucleophilic base and as a ligand in

coordination chemistry, where it can be used to stabilize reactive metal centers or influence the stereochemical outcome of catalytic reactions. The electron-donating nature of the silyl groups also subtly modulates the basicity and reactivity of the pyridine ring. This guide will delve into the essential physicochemical properties, a robust synthesis protocol, and the primary applications that leverage these structural characteristics.

Physicochemical and Spectroscopic Data

Precise experimental data for **4-[bis(trimethylsilyl)methyl]pyridine** is not widely published. However, based on data from structurally related compounds and supplier information, the following properties are provided.

Table 1: Physicochemical Properties of **4-[bis(trimethylsilyl)methyl]pyridine** and Related Compounds

Property	4-[bis(trimethylsilyl)methyl]pyridine	4-Methylpyridine (for comparison)	2-(Trimethylsilyl)pyridine (for comparison)	Source(s)
CAS Number	138761-45-2	108-89-4	13737-04-7	[1] [2] [3] [4]
Molecular Formula	C ₁₂ H ₂₃ NSi ₂	C ₆ H ₇ N	C ₈ H ₁₃ NSi	[2]
Molecular Weight	237.5 g/mol	93.13 g/mol	151.28 g/mol	[2] [3] [4]
Boiling Point	Data not available. Estimated >200 °C at atm. pressure.	145 °C	47-49 °C / 5 mmHg	[3] [4]
Density	Data not available. Estimated ~0.9 g/mL.	0.957 g/mL at 25 °C	0.911 g/mL at 25 °C	[3] [4]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid.	Colorless liquid	Colorless to brown liquid	[3] [4]
Solubility	Soluble in common organic solvents (THF, diethyl ether, dichloromethane, hexanes).	Miscible with water and organic solvents.	Insoluble in water (hydrolytically stable under neutral conditions).	[3] [4]

Spectroscopic Profile (Predicted)

While an experimental spectrum is not publicly available, the ¹H and ¹³C NMR spectra can be reliably predicted based on analogous structures. The key diagnostic signals are the singlets for the numerous trimethylsilyl protons and the unique methine proton situated between them.

- ^1H NMR (Predicted, CDCl_3 , 400 MHz):
 - δ ~8.4-8.5 ppm (d, 2H): Protons at the 2- and 6-positions of the pyridine ring.
 - δ ~6.9-7.0 ppm (d, 2H): Protons at the 3- and 5-positions of the pyridine ring.
 - δ ~2.1-2.2 ppm (s, 1H): The key methine proton of the $-\text{CH}(\text{SiMe}_3)_2$ group.
 - δ ~0.0 ppm (s, 18H): Protons of the two trimethylsilyl ($-\text{Si}(\text{CH}_3)_3$) groups.
- ^{13}C NMR (Predicted, CDCl_3 , 101 MHz):
 - δ ~150 ppm: Carbons at the 2- and 6-positions of the pyridine ring.
 - δ ~149 ppm: Carbon at the 4-position of the pyridine ring.
 - δ ~124 ppm: Carbons at the 3- and 5-positions of the pyridine ring.
 - δ ~30-35 ppm: The methine carbon of the $-\text{CH}(\text{SiMe}_3)_2$ group.
 - δ ~1-2 ppm: Carbons of the trimethylsilyl ($-\text{Si}(\text{CH}_3)_3$) groups.

These predictions are supported by data from similar compounds. For instance, in 3,5-bis(trimethylsilyl)-4-chloropyridine, the trimethylsilyl protons appear at δ 0.20 ppm and the pyridine protons at δ 8.33 ppm.[5]

Synthesis Protocol: A Detailed Methodology

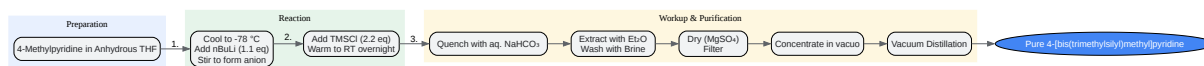
The synthesis of **4-[bis(trimethylsilyl)methyl]pyridine** is typically achieved via the deprotonation of 4-methylpyridine (γ -picoline) followed by silylation. The following protocol is adapted from a well-established procedure for the analogous 2-substituted isomer, providing a robust and reliable method.[6]

Causality: The choice of a strong, non-nucleophilic base like *n*-Butyllithium (*n*BuLi) is critical. It is sufficiently basic (pK_a of butane ~50) to deprotonate the methyl group of 4-picoline (pK_a ~35) but is sterically hindered enough to avoid significant addition to the pyridine ring, especially at low temperatures. The subsequent reaction with two equivalents of chlorotrimethylsilane (TMSCl) introduces the bulky silyl groups.

Materials and Equipment

- Reagents: 4-Methylpyridine (γ -picoline), n-Butyllithium (nBuLi, typically 2.5 M in hexanes), Chlorotrimethylsilane (TMSCl), Anhydrous Tetrahydrofuran (THF), Saturated aqueous sodium bicarbonate (NaHCO_3), Saturated aqueous sodium chloride (brine), Anhydrous magnesium sulfate (MgSO_4).
- Equipment: Schlenk line or glovebox for inert atmosphere, oven-dried glassware (round-bottomed flask, addition funnel), magnetic stirrer, low-temperature bath (e.g., dry ice/acetone), rotary evaporator, distillation apparatus.

Step-by-Step Procedure



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-[bis(trimethylsilyl)methyl]pyridine**.

- Preparation: To a dry 250 mL round-bottomed flask under an inert atmosphere (Argon or Nitrogen), add 4-methylpyridine (1.0 eq) and anhydrous THF (to make a ~1 M solution).
- Deprotonation: Cool the solution to -78 °C using a dry ice/acetone bath. To this, add n-butyllithium (1.1 eq) dropwise via syringe over 30 minutes. A deep red or orange color indicates the formation of the 4-picolyl anion. Stir the mixture at this temperature for 1 hour.
- First Silylation: Add chlorotrimethylsilane (1.1 eq) dropwise. The colored solution should fade. Allow the mixture to stir at -78 °C for an additional hour.
- Second Deprotonation & Silylation: Add a second portion of n-butyllithium (1.1 eq) dropwise at -78 °C. The deep color should reappear, indicating deprotonation at the same carbon. After stirring for 1 hour, add a second portion of chlorotrimethylsilane (1.1 eq).

- **Warming:** After the final addition, allow the reaction mixture to slowly warm to room temperature and stir overnight.
- **Workup:** Carefully quench the reaction by slowly adding saturated aqueous NaHCO_3 solution at 0 °C. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 . Filter the solution and concentrate under reduced pressure. The crude residue should be purified by vacuum distillation to yield the final product.

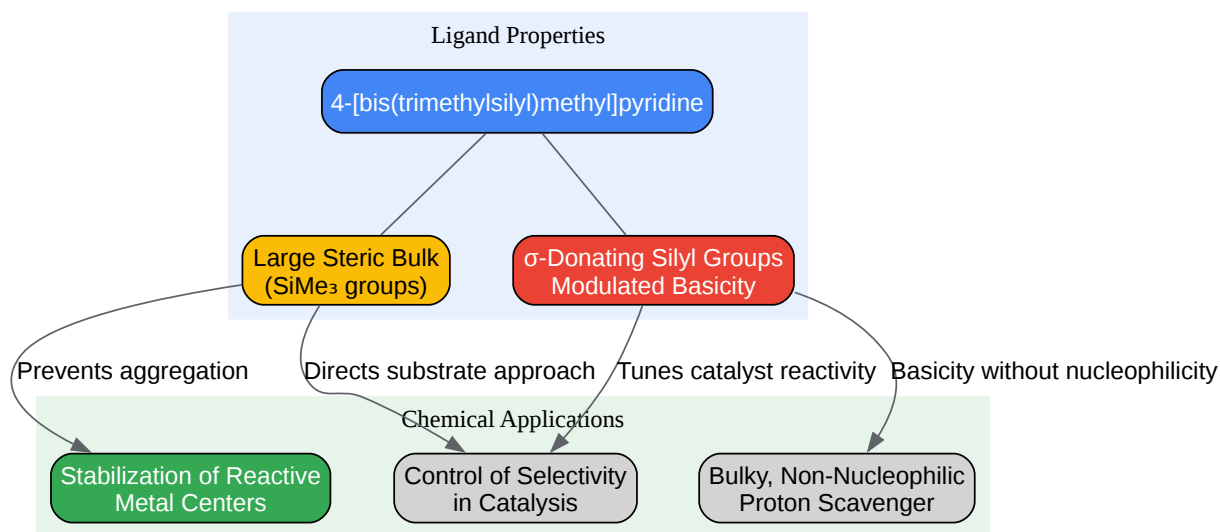
Core Applications and Mechanistic Insights

The utility of **4-[bis(trimethylsilyl)methyl]pyridine** stems from its role as a sterically demanding ligand and a non-nucleophilic base.

Ligand in Organometallic Chemistry and Catalysis

The bulky bis(trimethylsilyl)methyl group makes this pyridine derivative an effective ligand for stabilizing low-valent or coordinatively unsaturated metal centers. By occupying a large portion of the metal's coordination sphere, it can prevent ligand dimerization, aggregation, or unwanted side reactions.

Causality: In catalysis, this steric bulk is a powerful tool for influencing selectivity. For example, in transition metal-catalyzed cross-coupling or hydrofunctionalization reactions, a bulky ligand can control the approach of a substrate to the metal center, thereby directing the regioselectivity or enantioselectivity of the transformation. It is particularly valuable in creating a specific "ligand pocket" that favors the binding and reaction of substrates with a particular size or shape. Silyl-substituted pyridines have been explored in the context of rhodium-catalyzed reactions, where the ligand can influence the electronic and steric environment of the rhodium center.^[7]



[Click to download full resolution via product page](#)

Caption: Key properties and applications of the title compound.

Non-Nucleophilic Base

In many organic reactions, it is necessary to neutralize an acid byproduct without the base interfering with electrophilic centers in the starting materials or products. The nitrogen atom of **4-[bis(trimethylsilyl)methyl]pyridine** remains a reasonably strong base (its conjugate acid pKa is expected to be slightly higher than that of pyridine itself). However, the steric hindrance provided by the adjacent silyl groups severely restricts its ability to act as a nucleophile. This makes it an excellent choice as a proton scavenger in sensitive reactions.

Safety and Handling

As with all pyridine derivatives, **4-[bis(trimethylsilyl)methyl]pyridine** should be handled with appropriate care in a well-ventilated chemical fume hood.[8][9]

- General Hazards: Assumed to be harmful if swallowed, inhaled, or in contact with skin. Causes skin and serious eye irritation. May cause respiratory irritation.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Handle under an inert atmosphere to prevent moisture contamination.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. It is recommended to store under an inert atmosphere.[\[11\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.

Conclusion

4-[bis(trimethylsilyl)methyl]pyridine is a highly specialized building block whose value is derived directly from its unique molecular architecture. The strategic placement of a sterically demanding, electronically-donating substituent transforms the simple pyridine core into a powerful tool for controlling reactivity and stability in advanced chemical systems. For researchers in catalysis, organometallic synthesis, and medicinal chemistry, a thorough understanding of this compound's properties and synthesis opens the door to new possibilities in molecular design and reaction engineering.

References

- Thermo Fisher Scientific. (2025, December 19).
- TCI Chemicals. (2025, November 25).
- Sigma-Aldrich. (2025, November 6).
- Sigma-Aldrich. (2025, November 6).
- King-Pharm. (2026, January 8). 138761-45-2 4-bis(trimethylsilyl)methylpyridine.
- ChemicalBook. 4-bis(trimethylsilyl)methylpyridine | 138761-45-2.
- ChemicalBook. 4-bis(trimethylsilyl)methylpyridine(138761-45-2) Chemical Properties.
- PubChem. 4-(Trimethylsilyl)pyridine.
- Thermo Fisher Scientific. (2025, December 19). Safety Data Sheet for Silanamine, 1,1,1-trimethyl-N-(trimethylsilyl)-, sodium salt.

- Organic Syntheses. 2-(Diphenylphosphino-methyl) pyridine (DPPMP). Org. Synth. 2016, 93, 366.
- Daken Chemical. CAS NO.138761-45-2 4-bis(trimethylsilyl)methylpyridine.
- Gaskel, S., et al. (2021). 1,4-Bis(trimethylsilyl)piperazine—Thermal Properties and Application as CVD Precursor.
- Janssen, M. D., et al. (2019). Reactions of Group 4 Bis(trimethylsilyl)acetylene Metallocene Complexes and Applications of the Obtained Products. Open Chemistry, 17(1), 1234-1247.
- Auth, J., Mauleón, P., & Pfaltz, A. (2014). Synthesis of functionalized pyridinium salts bearing a free amino group. ARKIVOC, 2014(iii), 154-169.
- Organic Syntheses. Silane, trimethyl (4-phenyl-1,3-butadienyl)-, (E,E)-. Org. Synth. 1990, 68, 148.
- Amato, J., et al. (2021). Synthesis and Characterization of Bis-Triazolyl-Pyridine Derivatives as Noncanonical DNA-Interacting Compounds. Molecules, 26(21), 6667.
- Wikipedia. 4-Methylpyridine.
- Igarashi, M., et al. (2023). Rhodium-Catalyzed Trans-Bis-Silylation Reactions of 2-Ethynyl-3-pentamethyldisilanylpiperidines. Journal of Organometallic Chemistry, 991, 122698.
- ChemicalBook. 2-(Trimethylsilyl)pyridine(13737-04-7) ¹H NMR spectrum.
- ChemicalBook. 4-Methylpyridine(108-89-4) ¹H NMR spectrum.
- SpectraBase. 4-Methylpyridine - ¹³C NMR.
- Kay, A. J., & Woolhouse, A. D. (2001). 3,5-Bis(trimethylsilyl)-4-chloropyridine. Molecules, 6(12), M241.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scienceopen.com](https://www.scienceopen.com) [[scienceopen.com](https://www.scienceopen.com)]
- 2. [138761-45-2 4-bis\(trimethylsilyl\)methylpyridine](https://chemsigma.com) [chemsigma.com]
- 3. [4-Methylpyridine](https://en.wikipedia.org) - Wikipedia [en.wikipedia.org]
- 4. [2-\(Trimethylsilyl\)pyridine CAS#: 13737-04-7](https://m.chemicalbook.com) [m.chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]

- [7. 108-75-8 CAS | 2,4,6-TRIMETHYL PYRIDINE | Laboratory Chemicals | Article No. 00354 \[lobachemie.com\]](#)
- [8. rsc.org \[rsc.org\]](#)
- [9. 4-\(Trimethylsilyl\)pyridine | C8H13NSi | CID 140369 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. pstorage-tf-iopjsd8797887.s3.amazonaws.com \[pstorage-tf-iopjsd8797887.s3.amazonaws.com\]](#)
- [11. dakenchem.com \[dakenchem.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-bis(trimethylsilyl)methyl]pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166473/docs#an-in-depth-technical-guide-to-4-bis-trimethylsilyl-methyl-pyridine\]](https://www.benchchem.com/product/b166473/docs#an-in-depth-technical-guide-to-4-bis-trimethylsilyl-methyl-pyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check